

An In-depth Technical Guide to the Structural and Chemical Properties of Ciapavir

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Compound of Interest

Compound Name: *Ciapavir*

Cat. No.: *B16224725*

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Abstract

Ciapavir (SBI-0953294) is a novel, potent, and bivalent small-molecule Smac mimetic developed as a latency-reversing agent (LRA) for HIV-1.[1][2] It represents a next-generation therapeutic candidate within the "shock and kill" strategy for HIV eradication.[3][4] **Ciapavir** functions by specifically activating the non-canonical NF- κ B signaling pathway, leading to the reactivation of latent HIV-1 proviruses within infected cells.[1][3] This technical guide provides a comprehensive overview of the structural and chemical properties of **Ciapavir**, its mechanism of action, quantitative data on its activity, and detailed experimental protocols for its characterization.

Chemical and Structural Properties

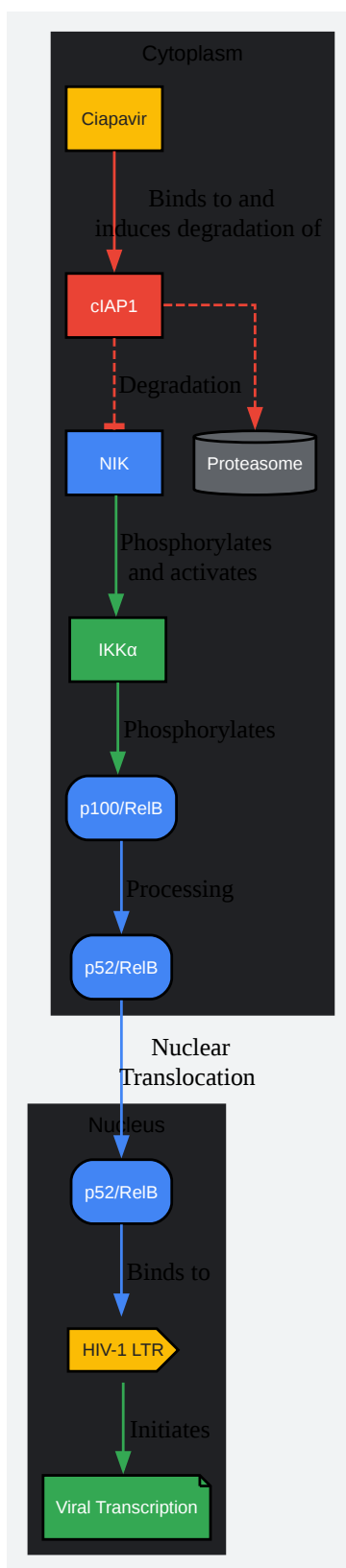
Ciapavir is a bivalent antagonist of the cellular inhibitor of apoptosis protein 1 (cIAP1), designed for enhanced potency and drug-like properties in the context of HIV-1 latency reversal.[2] Its bivalent nature allows for simultaneous interaction with two adjacent binding domains on cIAP1, contributing to a more stable interaction and enhanced activity.[2]

Property	Value	Reference
IUPAC Name	(4S,4'S,7S,7'S,9aS,9a'S)-N,N'-((1S,1'S,2R,2'R)-(hexa-2,4-diyne-1,6-diylbis(oxy))bis(2,3-dihydro-1H-indene-2,1-diyl))bis(8,8-dimethyl-4-((S)-2-(methylamino)propanamido)-5-oxooctahydropyrrolo[2,1-b][5]thiazepine-7-carboxamide)	[5]
Synonyms	SBI-0953294	[1][5]
CAS Number	2433895-70-4 (free base)	[5]
Molecular Formula	C ₅₄ H ₇₀ N ₈ O ₈ S ₂	[5]
Molecular Weight	1023.32 g/mol	[5]

Mechanism of Action: Activation of the Non-canonical NF-κB Signaling Pathway

Ciapavir's primary mechanism of action is the induction of the non-canonical NF-κB signaling pathway, a key regulator of immune responses.[1][3] In latently infected CD4+ T cells, this pathway is typically suppressed by cIAP1, which continuously targets NF-κB-inducing kinase (NIK) for degradation.[2]

By binding to cIAP1, **Ciapavir** induces its auto-ubiquitination and subsequent proteasomal degradation.[2] This leads to the stabilization and accumulation of NIK.[2] Accumulated NIK then phosphorylates and activates IκB kinase α (IKKα), which in turn phosphorylates the p100 subunit of the NF-κB complex. This phosphorylation event triggers the processing of p100 to its active p52 form, which then dimerizes with RelB. The resulting p52/RelB heterodimer translocates to the nucleus, where it binds to the HIV-1 long terminal repeat (LTR) and initiates the transcription of the latent provirus.[2]



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Ciapavir-mediated activation of the non-canonical NF-κB pathway.

Quantitative Data

In Vitro Latency Reversal Activity

The potency of **Ciapavir** in reactivating latent HIV-1 was assessed using the 2D10 Jurkat cell line, which contains a latent HIV provirus with a GFP reporter.

Compound	EC ₅₀ (nM)	CC ₅₀ (nM)
Ciapavir	2.9	>10,000
SBI-0637142 (monovalent predecessor)	>1,000	>10,000
Data extracted from Pache et al., 2020.		

In Vivo Pharmacokinetics in Mice

Pharmacokinetic properties of **Ciapavir** were evaluated in C57BL/6 mice following intraperitoneal (i.p.) administration.

Dose (mg/kg)	C _{max} (ng/mL)	T _{max} (h)	AUC ₀₋₂₄ (h*ng/mL)	t _{1/2} (h)
10	1,230	2	8,970	2.9
Data extracted from Pache et al., 2020.				

Experimental Protocols

In Vitro HIV-1 Latency Reversal Assay

This protocol describes the methodology used to assess the latency-reversing activity of **Ciapavir** in the 2D10 cell line.

- **Cell Culture:** 2D10 Jurkat cells are maintained in RPMI 1640 medium supplemented with 10% fetal bovine serum (FBS), 1% penicillin-streptomycin, and 200 µg/mL G418.
- **Compound Treatment:** Cells are seeded in 96-well plates at a density of 5×10^4 cells per well. Serial dilutions of **Ciapavir** or control compounds are added to the wells.
- **Incubation:** Plates are incubated at 37°C in a 5% CO₂ incubator for 48 hours.
- **Flow Cytometry:** After incubation, cells are harvested and washed with PBS. GFP expression, indicative of HIV-1 reactivation, is analyzed using a flow cytometer.
- **Data Analysis:** The percentage of GFP-positive cells is quantified, and EC₅₀ values are calculated using non-linear regression analysis. Cell viability is assessed concurrently using a suitable dye (e.g., propidium iodide) to determine CC₅₀ values.

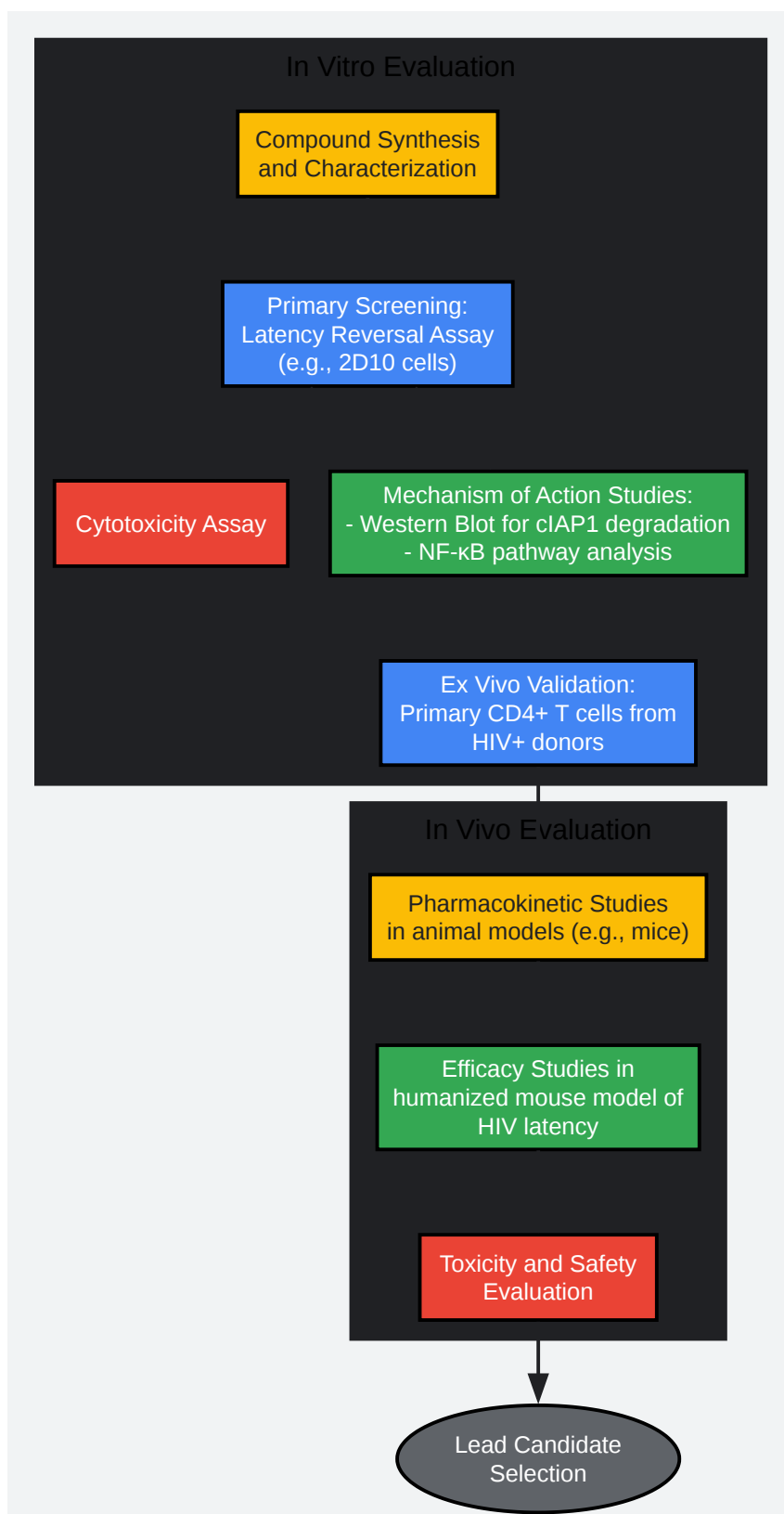
cIAP1 Degradation Assay (Western Blot)

This protocol outlines the procedure to measure **Ciapavir**-induced degradation of cIAP1.

- **Cell Lysis:** 2D10 cells are treated with **Ciapavir** at various concentrations and time points. After treatment, cells are harvested, washed with cold PBS, and lysed in RIPA buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** The total protein concentration of the cell lysates is determined using a BCA protein assay.
- **SDS-PAGE and Western Blotting:** Equal amounts of protein from each sample are separated by SDS-PAGE and transferred to a PVDF membrane.
- **Immunoblotting:** The membrane is blocked with 5% non-fat milk in TBST for 1 hour at room temperature. The membrane is then incubated with a primary antibody specific for cIAP1 overnight at 4°C. After washing, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** The protein bands are visualized using an enhanced chemiluminescence (ECL) detection reagent and imaged. A loading control, such as β-actin or GAPDH, is used to ensure equal protein loading.

Experimental Workflow

The following diagram illustrates a general workflow for the preclinical evaluation of a latency-reversing agent like **Ciapavir**.



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Preclinical evaluation workflow for a latency-reversing agent.

Conclusion

Ciapavir is a promising next-generation Smac mimetic with potent HIV-1 latency-reversing activity. Its bivalent structure and specific targeting of the non-canonical NF- κ B pathway provide a favorable efficacy and safety profile in preclinical models. The data and protocols presented in this guide offer a comprehensive resource for researchers and drug development professionals working towards a functional cure for HIV. Further investigation in non-human primate models and eventually human clinical trials will be crucial to determine the full therapeutic potential of **Ciapavir**.^[3]

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